

An In-depth Technical Guide to *cis*-11,12-methyleneoctadecanoyl-CoA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis*-11,12-methyleneoctadecanoyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ***cis*-11,12-methyleneoctadecanoyl-CoA**, a key intermediate in the biosynthesis of cyclopropane fatty acids. The document details its structure, physicochemical properties, biological role, and relevant experimental methodologies. Given the limited availability of direct experimental data for this specific acyl-CoA, this guide incorporates information from its corresponding fatty acid, lactobacillic acid, and general principles of acyl-CoA biochemistry.

Core Concepts: Structure and Physicochemical Properties

***cis*-11,12-methyleneoctadecanoyl-CoA** is a derivative of lactobacillic acid, a cyclopropane-containing fatty acid primarily found in the cell membranes of various bacteria, including *Lactobacillus* species. The molecule consists of an 18-carbon acyl chain with a *cis*-configured cyclopropane ring at the 11th and 12th carbon positions, attached to a coenzyme A (CoA) molecule via a high-energy thioester bond.

Structural Information

Identifier	Value
IUPAC Name	S-(2-(3-((R)-2,4-dihydroxy-3,3-dimethylbutanamido)propanamido)ethyl)(11R,12S)-11,12-methyleneoctadecanethioate
Synonyms	cis-11,12-Methyleneoctadecanoyl-coenzyme A, Lactobacillyl-CoA
Molecular Formula	C40H70N7O17P3S
Molecular Weight	1046.01 g/mol [1]

Physicochemical Properties

Direct experimental data for **cis-11,12-methyleneoctadecanoyl-CoA** is scarce. The following table includes data for its precursor fatty acid, cis-11,12-methyleneoctadecanoic acid (lactobacillic acid), and general properties of long-chain acyl-CoAs.

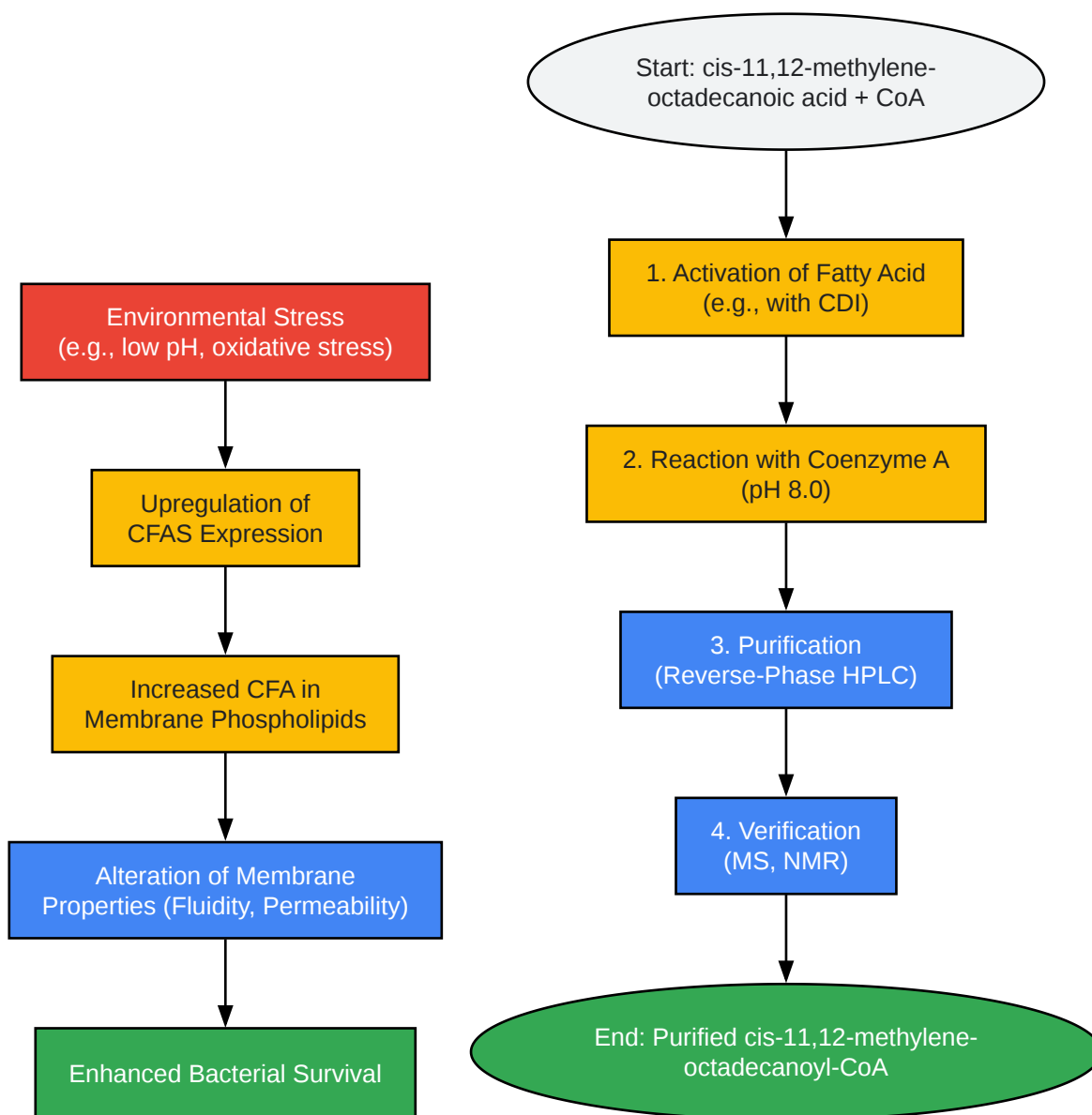
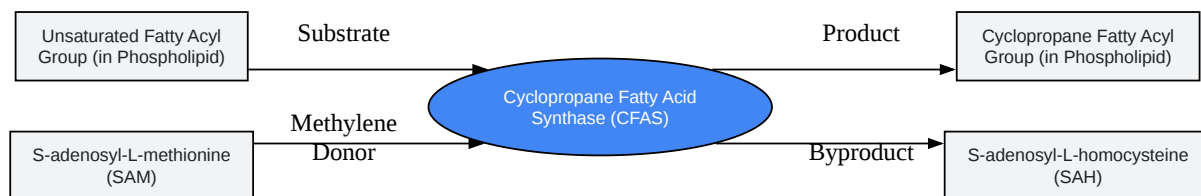
Property	Value (for cis-11,12-methyleneoctadecanoic acid)	Notes and References
Molecular Formula	C19H36O2	[2] [3]
Molecular Weight	296.49 g/mol	[2] [3]
Physical State	Liquid (at room temperature)	[2]
Purity	Commercially available at >99%	[2] [3]
Storage	Freezer	[2] [3]
Solubility	Soluble in organic solvents like chloroform. The CoA derivative is expected to be water-soluble due to the hydrophilic nature of Coenzyme A.	
Spectral Data (1H-NMR)	For a related C16 compound, cis-11,12-methylene-hexadecanoic acid, characteristic peaks for the cyclopropane ring protons are observed around 0.60 ppm and -0.30 ppm.	Based on data for a C16 analog. [4]
Mass Spectrometry	The mass spectrum of the DMOX derivative of the C16 analog shows a molecular ion at m/z 321.	Based on data for a C16 analog. [4]

Biological Role and Metabolic Pathways

cis-11,12-methyleneoctadecanoyl-CoA is not a standalone signaling molecule but plays a crucial role in the modification of bacterial cell membranes, which in turn influences cellular signaling and stress response.

Biosynthesis of Cyclopropane Fatty Acids

The primary role of **cis-11,12-methyleneoctadecanoyl-CoA** is as a precursor in the biosynthesis of cyclopropane fatty acids (CFAs) that are incorporated into phospholipids of bacterial membranes. This process is a key mechanism for bacteria to adapt to environmental stresses. The biosynthesis is catalyzed by cyclopropane fatty acid synthase (CFAS).^[5]



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- To cite this document: BenchChem. [An In-depth Technical Guide to cis-11,12-methyleneoctadecanoyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15549934#cis-11-12-methyleneoctadecanoyl-coa-structure-and-properties]

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